

Preparing T2384 Stock Solutions for Research: Application Notes and Protocols

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Compound of Interest

Compound Name: T2384

Cat. No.: B1682870

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of **T2384** stock solutions for use in various research applications. **T2384** is a partial agonist of the Peroxisome Proliferator-Activated Receptor gamma (PPAR γ), a key regulator of adipogenesis, glucose homeostasis, and inflammation. Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Physicochemical Properties and Storage

A summary of the key physicochemical properties of **T2384** is provided in the table below. Proper storage is essential to maintain the stability and activity of the compound.

Property	Value
CAS Number	315222-83-4
Molecular Formula	C ₂₀ H ₁₀ Cl ₃ F ₃ N ₂ O ₂ S ₃
Molecular Weight	569.83 g/mol
Appearance	Crystalline solid
Storage (Solid)	Store at -20°C for long-term stability.
Storage (Stock Solution)	Store at -20°C or -80°C in a tightly sealed vial.

Solubility Data

T2384 is a hydrophobic compound with limited solubility in aqueous solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing concentrated stock solutions.

Solvent	Solubility	Notes
DMSO	Soluble (used for preparing stock solutions)	While a maximum solubility value is not readily available, it is commonly dissolved in DMSO for experimental use.
Aqueous Buffer	~2-4 μ M ^[1]	Exceeding this concentration in aqueous media, such as cell culture medium, may lead to precipitation of the compound, affecting experimental accuracy. ^[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM T2384 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **T2384** in DMSO. This concentration is a common starting point for subsequent dilutions for in vitro experiments.

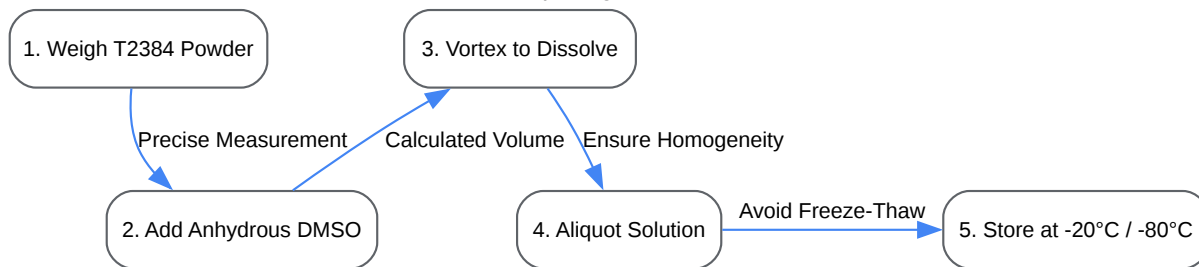
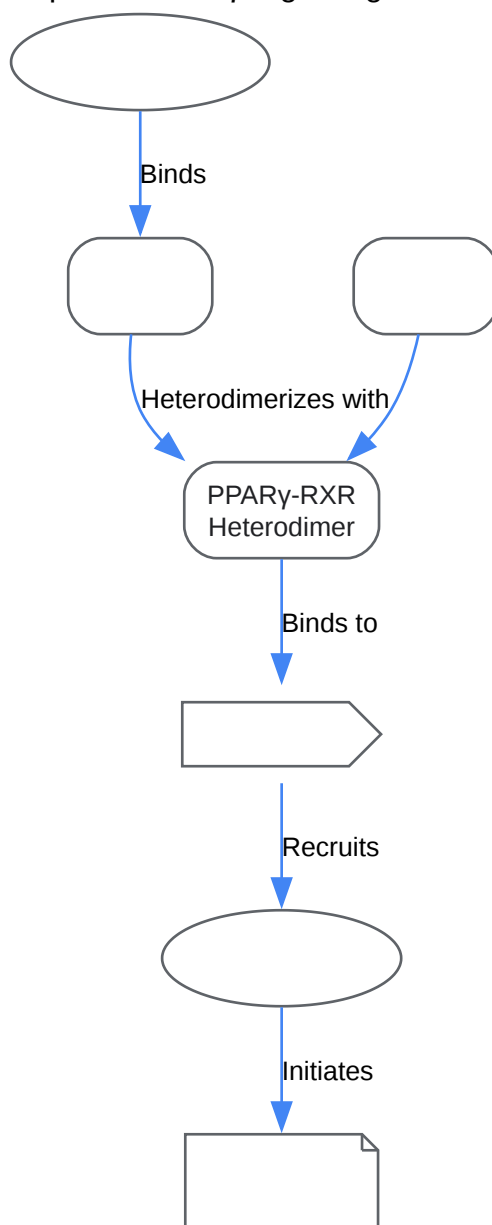
Materials:

- **T2384** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes

Procedure:

- **Safety Precautions:** Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **T2384** powder and DMSO. Work in a well-ventilated area or a chemical fume hood.
- **Weighing **T2384**:** Accurately weigh out a precise amount of **T2384** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.6983 mg of **T2384**.
 - Calculation: $\text{Molarity (M)} = \text{moles of solute} / \text{Liters of solution}$
 - Moles = 10 mM = 0.010 mol/L
 - Volume = 1 mL = 0.001 L
 - Grams = $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 569.83 \text{ g/mol} = 0.0056983 \text{ g} = 5.6983 \text{ mg}$
- **Dissolving in DMSO:** Add the weighed **T2384** powder to a sterile microcentrifuge tube or amber glass vial. Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the tube. In this example, add 1 mL of DMSO.
- **Ensuring Complete Dissolution:** Vortex the solution thoroughly until the **T2384** powder is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- **Storage:** Tightly cap the vial and label it clearly with the compound name, concentration, solvent, and date of preparation. For long-term storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Workflow for Preparing T2384 Stock Solution

Simplified PPAR γ Signaling Pathway[Click to download full resolution via product page](#)

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References

- 1. Probing the Complex Binding Modes of the PPAR γ Partial Agonist 2-chloro-N-(3-chloro-4-((5-chlorobenzo[d]thiazol-2-yl)thio)phenyl)-4-(trifluoromethyl)benzenesulfonamide (T2384) to Orthosteric and Allosteric Sites with NMR Spectroscopy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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